

# Dorzolamide pharmacokinetics absorption distribution metabolism

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## Compound Focus: Dorzolamide Hydrochloride

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## Dorzolamide Pharmacokinetics at a Glance

The table below summarizes the core pharmacokinetic parameters of topically applied dorzolamide.

Parameter	Details
Administration	Topical ophthalmic solution (2%) [1] [2]
Primary Site of Action	Ciliary processes of the eye [1]
Onset of Action	~2 hours [3] [4]
Peak Effect in Aqueous Humor	~2 hours post-dose [3]
Aqueous Humor Half-Life	Absorption ( $t_{1/2}$ ): 1.2 h; Elimination ( $t_{1/2}$ ): 3.0 h [3]
Systemic Half-Life	Very long, >4 months (due to binding to RBC CA) [1] [4]
Metabolism	Hepatic, via CYP450 to N-desethyldorzolamide [1] [4]
Elimination	Renal excretion of unchanged drug and metabolite [1] [4]

Parameter	Details
Protein Binding	~33% to plasma proteins; primarily binds to Carbonic Anhydrase in Red Blood Cells [1] [4]

## Quantitative Tissue Distribution

A pivotal study compared the ocular distribution of dorzolamide and brinzolamide in pigmented rabbits. The table below shows the Area Under the Concentration-time curve ( $AUC_{0-24}$ ) after a single topical dose, indicating the total drug exposure in various tissues [5].

Ocular Tissue	Dorzolamide $AUC_{0-24}$	Brinzolamide $AUC_{0-24}$	Fold Difference (DRZ vs. BRZ)
Aqueous Humor	2,000*	1,000*	2.0 [5]
Optic Nerve	9,000*	1,000*	9.0 [5]
Posterior Sclera	2,600*	1,000*	2.6 [5]
Posterior Retina	1,900*	1,000*	1.9 [5]
Anterior Retina	1,400*	1,000*	1.4 [5]
Anterior Vitreous	1,200*	1,000*	1.2 [5]

*Note: The exact AUC values (ng·h/mL) were not fully listed in the search results. The values for brinzolamide are normalized to 1,000 for comparison based on the stated fold differences. The data reliably shows relative distribution.*

## Detailed Experimental Protocols

For researchers, the methodology from key studies provides a template for pharmacokinetic experiments.

## 1. Protocol for Single-Dose Ocular Pharmacokinetics [5]

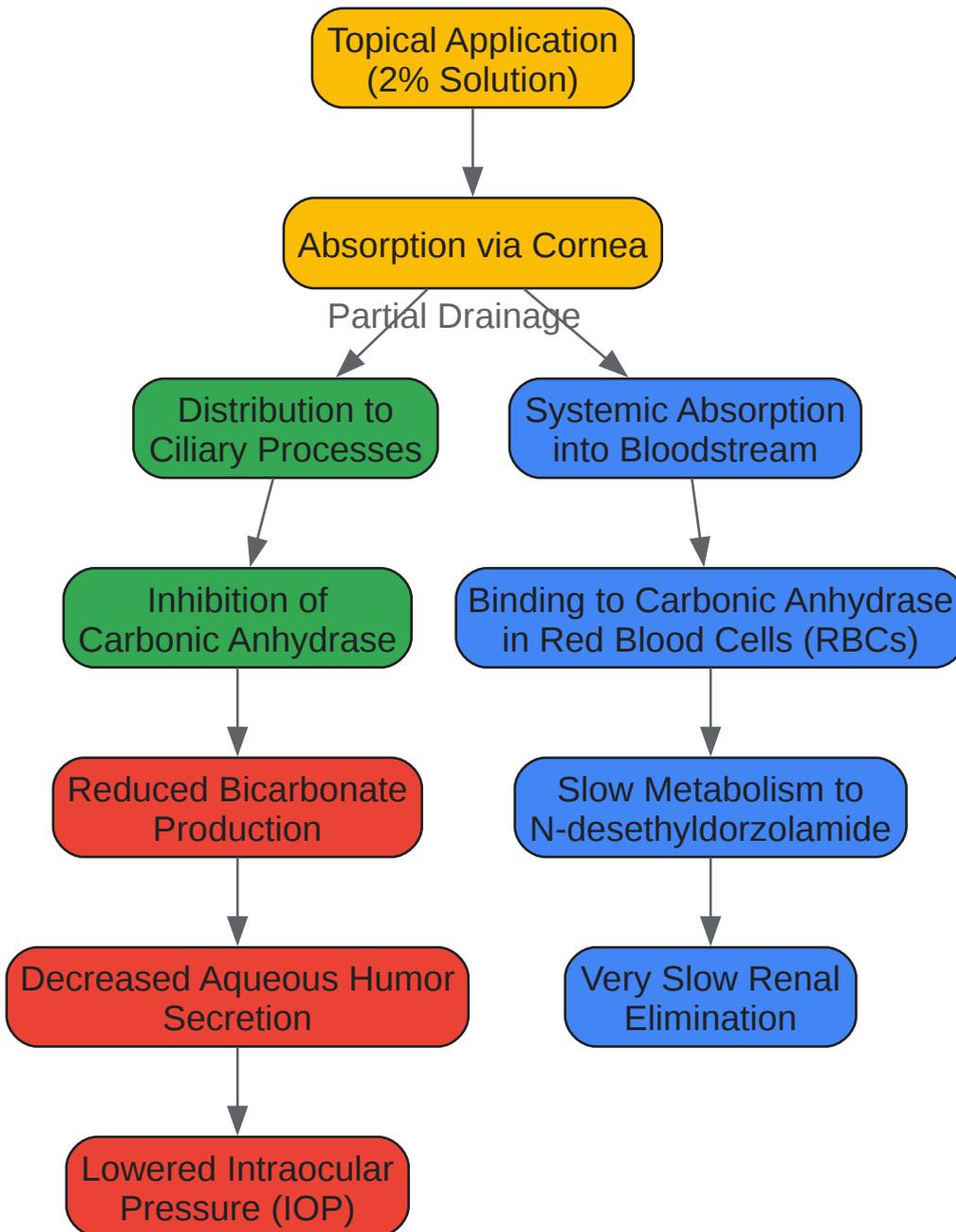
- **Objective:** To compare the ocular pharmacokinetics of dorzolamide (Trusopt 2%) and brinzolamide (Azopt 1%).
- **Model:** Pigmented rabbits (e.g., Dutch Belted).
- **Dosing:** A single 30  $\mu$ L dose applied to the eye using a positive displacement pipette.
- **Sample Collection:** Animals are euthanized at predetermined time intervals over 24 hours. Ocular tissues (cornea, aqueous humor, sclera, retina, vitreous, optic nerve) are enucleated, snap-frozen, and stored at  $-80^{\circ}\text{C}$  until analysis.
- **Drug Quantification:** Tissue drug concentrations are measured using **liquid chromatography/tandem mass spectrometry (LC-MS/MS)**.
- **Data Analysis:** Pharmacokinetic parameters ( $C_{\text{max}}$ ,  $T_{\text{max}}$ ,  $\text{AUC}_{0-24}$ ) are estimated by noncompartmental analysis.

## 2. Protocol for Human Aqueous Humor Pharmacokinetics [3]

- **Objective:** To evaluate the concentration and kinetics of dorzolamide in human aqueous humor.
- **Study Design:** Aqueous humor samples are collected during routine cataract surgery at defined intervals after topical application of a 2% dorzolamide solution.
- **Sample Processing:** Aqueous humor samples are stored deep-frozen. Drug extraction is performed using a mixture of solvents.
- **Drug Quantification:** Dorzolamide concentration is determined by **reversed-phase high-performance liquid chromatography (HPLC)**.
- **Kinetic Modeling:** Data can be fitted using the Bateman function to calculate absorption and elimination half-lives.

## Dorzolamide's Pathway in the Eye

The following diagram illustrates the journey of dorzolamide from administration to its site of action and elimination.



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This pathway shows the dual route of dorzolamide: its local therapeutic action in the eye and systemic absorption leading to prolonged storage and elimination.

## Key Takeaways for Researchers

- **Superior Posterior Segment Delivery:** Dorzolamide demonstrates significantly higher distribution, especially to the **optic nerve**, compared to brinzolamide, which may explain its reported positive effects on ocular blood flow [5].
- **Unique Systemic Profile:** Despite topical application, systemic absorption occurs. The drug's high and prolonged binding to erythrocyte carbonic anhydrase acts as a deep reservoir, resulting in a very long systemic half-life without typically causing the adverse effects associated with oral CAs [1].
- **Critical PK-PD Relationship:** The IOP-lowering effect correlates with drug concentration at the target tissue (ciliary body), not plasma concentration. Achieving sufficient concentration requires inhibiting over 99.9% of the CA-II isozyme [6].

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